

Solubility Profile of 2-(2-Methoxyphenoxy)ethanol: A Technical Guide

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Compound of Interest

Compound Name: 2-(2-Methoxyphenoxy)ethanol

CAS No.: 18181-71-0

Cat. No.: B092500

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Executive Summary & Compound Identity

2-(2-Methoxyphenoxy)ethanol, commonly known as Guaifenesin, is a glyceryl ether used primarily as an expectorant. Its solubility behavior is critical for the development of immediate-release syrups and extended-release matrix tablets. The molecule possesses a distinct amphiphilic character: a lipophilic aromatic ring (guaiacol moiety) and a hydrophilic glycerol side chain. This dual nature dictates its differential solubility across polar and non-polar solvents.

- IUPAC Name: 3-(2-Methoxyphenoxy)propane-1,2-diol[1]
- CAS Number: 93-14-1[1][2]
- Molecular Weight: 198.22 g/mol [1][2][3]
- Melting Point: 78°C – 82°C
- LogP: ~0.98 (indicating moderate lipophilicity)

Quantitative Solubility Profile

The following data aggregates solubility limits from pharmacopeial standards (USP/JP) and experimental literature. Solubility is highly temperature-dependent, particularly in aqueous media where the compound exhibits a sharp increase in solubility near its melting point.

Table 1: Solubility in Common Solvents (at 25°C)

Solvent	Solubility Classification (USP/JP)	Approximate Limit	Thermodynamic Driver
Ethanol (95%)	Freely Soluble	> 100 mg/mL (1:10)	High dielectric compatibility; H-bonding with hydroxyls.
Propylene Glycol	Soluble	~ 67 mg/mL (1:15)	Solvation of the diol chain; viscosity effects.
Chloroform	Soluble	High (Specifics vary)	Interaction with the aromatic ether moiety. [4]
Water	Sparingly Soluble	14 – 20 mg/mL (1:60 to 1:70)	Limited by the hydrophobic aromatic ring despite H-bonding.
Glycerin	Soluble	~ 20 mg/mL (1:50)	Competitive H-bonding; high viscosity limits diffusion.
Benzene	Moderately Soluble	Moderate	Pi-pi interactions with the aromatic ring.
Petroleum Ether	Insoluble	Negligible	Lack of polar interaction sites.

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Critical Insight: While "sparingly soluble" in water at room temperature, Guaifenesin's aqueous solubility is endothermic. It increases significantly with temperature, a property often exploited in "hot-melt" granulation or supersaturated syrup formulations.

Thermodynamic & Mechanistic Analysis

The solubility of Guaifenesin is governed by the balance between the crystal lattice energy (breaking solute-solute bonds) and the solvation energy (forming solute-solvent bonds).

Molecular Interactions

- **Hydrophilic Domain:** The 1,2-propanediol tail acts as a hydrogen bond donor and acceptor. This drives solubility in protic solvents like ethanol and water.
- **Lipophilic Domain:** The 2-methoxyphenoxy ring provides significant hydrophobic character. In water, the "hydrophobic effect" forces water molecules to order around this ring, reducing entropy and limiting solubility (negative).
- **Solvent Matching:** Ethanol and Propylene Glycol act as "co-solvents" because they can interact favorably with both the aromatic ring (dispersion forces) and the diol tail (hydrogen bonding), bridging the polarity gap.

Hansen Solubility Parameters (HSP)

Theoretical prediction of miscibility can be estimated using HSP values. Guaifenesin has high polarity (

) and hydrogen bonding (

) components.

- **Prediction:** Solvents with

values close to Guaifenesin (approx.

) will show maximum solubility. This explains the high solubility in short-chain alcohols compared to non-polar hydrocarbons.

Experimental Protocols

To ensure data integrity, solubility should be determined using a validated Shake-Flask Method coupled with HPLC quantification.

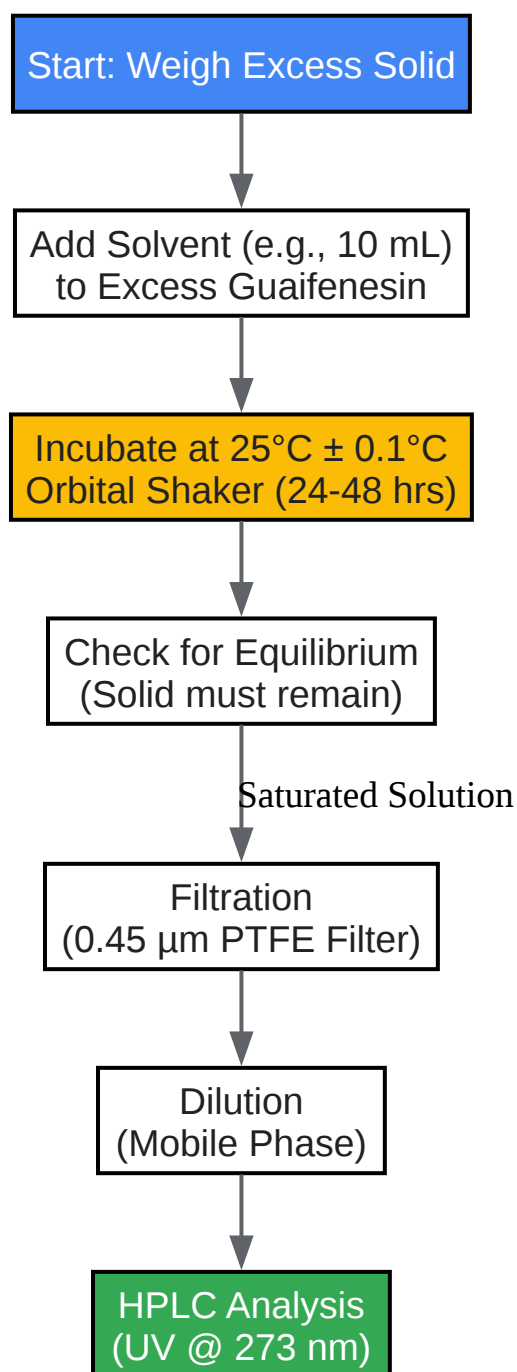
Protocol: Equilibrium Solubility Determination

Objective: Accurately determine the saturation solubility of Guaifenesin in a target solvent at a specific temperature.

Reagents:

- Guaifenesin (Reference Standard, >99.8% purity)[2]
- Target Solvent (e.g., Water, Ethanol, Buffer pH 6.8)
- 0.45 μm PTFE Syringe Filters (hydrophilic/hydrophobic compatible)

Workflow Diagram:



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Figure 1: Standard Shake-Flask Solubility Determination Workflow.

Analytical Method (HPLC-UV)

Quantification must be specific to avoid interference from degradation products.

- Column: C18 Reverse Phase (e.g., 250 mm x 4.6 mm, 5 μ m).
- Mobile Phase: Phosphate Buffer (pH 5.0) : Acetonitrile (70:30 v/v).
 - Note: Adjust ratio based on column retention; Guaifenesin typically elutes early due to polarity.
- Flow Rate: 1.0 mL/min.
- Detection: UV Absorbance at 273 nm (Max absorption of the phenoxy ring).
- Injection Volume: 10-20 μ L.
- Validation: Linearity (), Precision (RSD < 2%).

Formulation Implications

Cosolvency in Syrups

Formulating high-concentration syrups (e.g., 100 mg/5 mL) solely in water is difficult due to the ~20 mg/mL solubility limit.

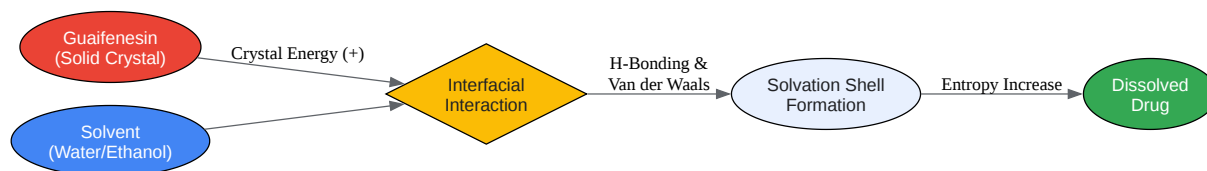
- Strategy: Use a ternary system of Water / Ethanol / Propylene Glycol.
- Mechanism: The cosolvents reduce the dielectric constant of the bulk solvent, making it more favorable for the hydrophobic phenoxy ring.

Extended Release (Matrix Tablets)

In hydrophilic matrices (e.g., HPMC), Guaifenesin's high solubility in gastric fluid (compared to insoluble drugs) leads to rapid initial release ("burst effect").

- Mitigation: High viscosity polymer grades (HPMC K100M) are required to form a robust gel barrier quickly, retarding the diffusion of the dissolved drug.

Dissolution Logic



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Figure 2: Thermodynamic mechanism of Guaifenesin dissolution.

References

- United States Pharmacopeia (USP). Guaifenesin Monograph. USP-NF.
- Japanese Pharmacopoeia (JP). Guaifenesin Official Monograph. [Link](#) (Confirming "Sparingly soluble in water" and "Freely soluble in ethanol").
- PubChem. Guaifenesin (Compound Summary). National Library of Medicine. [Link](#) (Physicochemical properties and chemical structure).
- Gänsch, J., et al. (2021).[5] Solubility Analysis of Pharmaceuticals Guaifenesin, Ketoprofen, and Artemisinin in Different Solvents. Journal of Molecular Liquids. (Thermodynamic modeling and PC-SAFT analysis).
- Magis Pharma. Solubility problems with Guaifenesin. [Link](#) (Practical formulation data: 1 in 70 for water, 1 in 10 for alcohol).[6]

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